

Application Note: Solid-Phase Extraction of (E)-10-Hydroxynortriptyline from Human Plasma

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Compound of Interest

Compound Name: (E)-10-Hydroxynortriptyline

Cat. No.: B15590088

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Abstract

This application note provides a detailed protocol for the solid-phase extraction (SPE) of **(E)-10-Hydroxynortriptyline**, the primary active metabolite of the tricyclic antidepressant nortriptyline, from human plasma. The described method utilizes a mixed-mode cation exchange and reversed-phase SPE strategy, which offers high recovery and excellent sample cleanup, making it suitable for downstream analytical techniques such as liquid chromatography-tandem mass spectrometry (LC-MS/MS). This document is intended for researchers, scientists, and drug development professionals involved in pharmacokinetic studies, therapeutic drug monitoring, and toxicological analysis.

Introduction

(E)-10-Hydroxynortriptyline is a significant metabolite in the biotransformation of nortriptyline, a widely prescribed medication for the treatment of depression. Accurate quantification of this metabolite in biological matrices is crucial for understanding the pharmacokinetics and therapeutic efficacy of the parent drug. Solid-phase extraction is a widely adopted sample preparation technique that offers significant advantages over traditional liquid-liquid extraction, including higher analyte recovery, reduced solvent consumption, and the potential for automation. This protocol focuses on a mixed-mode SPE approach, which combines the principles of reversed-phase and ion-exchange chromatography to achieve superior selectivity and efficiency in isolating **(E)-10-Hydroxynortriptyline** from complex biological samples like plasma.

Physicochemical Properties of (E)-10-Hydroxynortriptyline

A thorough understanding of the analyte's physicochemical properties is fundamental to developing a robust SPE method.

Property	Value	Reference
Molecular Formula	C ₁₉ H ₂₁ NO	[1][2]
Molecular Weight	279.38 g/mol	[1][2]
pKa (Strongest Basic)	10.47	[1]
logP	3.2 - 3.4	[1][2]

Experimental Protocol

This protocol is designed for the extraction of **(E)-10-Hydroxynortriptyline** from human plasma using a mixed-mode strong cation exchange and reversed-phase SPE cartridge.

Materials:

- Mixed-Mode Strong Cation Exchange (SCX) and Reversed-Phase SPE Cartridges (e.g., 30 mg/1 mL)
- Human Plasma Samples
- Methanol (HPLC Grade)
- Acetonitrile (HPLC Grade)
- Ammonium Hydroxide
- Formic Acid
- Deionized Water
- Vortex Mixer

- Centrifuge
- SPE Vacuum Manifold

Procedure:

- Sample Pre-treatment:
 - Thaw frozen human plasma samples to room temperature.
 - Vortex the plasma sample to ensure homogeneity.
 - To 1 mL of plasma, add a suitable internal standard.
 - Acidify the plasma sample by adding 100 μ L of 2% formic acid.
 - Vortex for 30 seconds.
 - Centrifuge at 4000 rpm for 10 minutes to precipitate proteins.
 - Use the supernatant for the SPE procedure.
- SPE Cartridge Conditioning:
 - Place the mixed-mode SPE cartridges on a vacuum manifold.
 - Wash the cartridges with 1 mL of methanol.
 - Equilibrate the cartridges with 1 mL of deionized water.
 - Equilibrate the cartridges with 1 mL of 100 mM phosphate buffer (pH 6.0).
 - Ensure the sorbent bed does not dry out during these steps.
- Sample Loading:
 - Load the pre-treated plasma supernatant onto the conditioned SPE cartridge.

- Apply a low vacuum to allow the sample to pass through the sorbent at a slow, steady rate (approximately 1 mL/min).
- Washing:
 - Wash the cartridge with 1 mL of 100 mM phosphate buffer (pH 6.0) to remove polar interferences.
 - Wash the cartridge with 1 mL of methanol to remove non-polar, non-basic interferences.
- Elution:
 - Elute the **(E)-10-Hydroxynortriptyline** and other basic compounds from the cartridge with 1 mL of a freshly prepared solution of 5% ammonium hydroxide in methanol.
 - Collect the eluate in a clean collection tube.
- Dry-down and Reconstitution:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
 - Reconstitute the dried residue in 100 µL of the mobile phase used for the analytical method (e.g., 80:20 water:acetonitrile with 0.1% formic acid).
 - Vortex for 30 seconds to ensure complete dissolution.
 - Transfer the reconstituted sample to an autosampler vial for analysis.

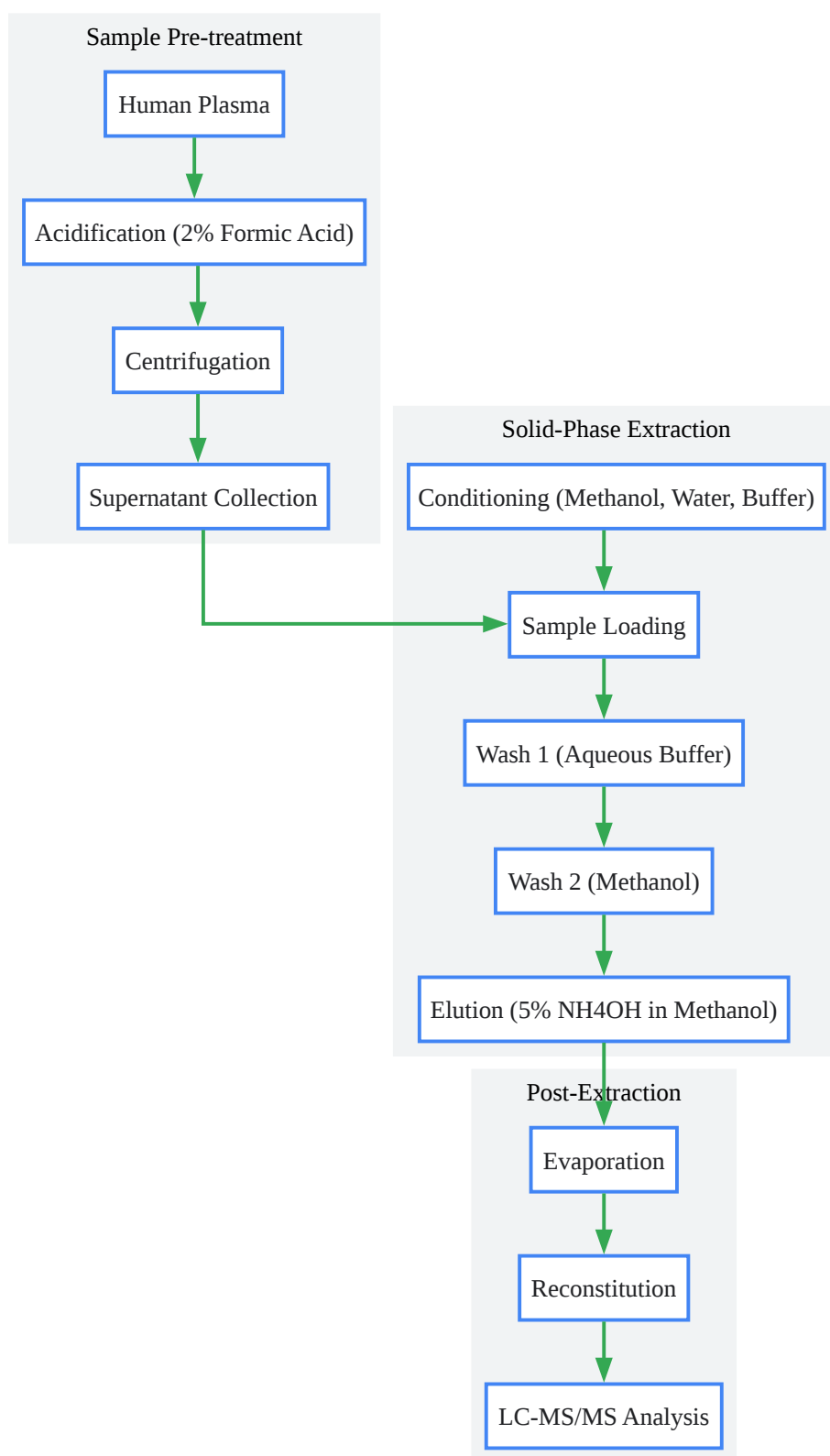
Data Presentation

The following table summarizes the expected performance of the mixed-mode SPE protocol for the extraction of tricyclic antidepressants, including nortriptyline and its hydroxylated metabolites. While specific recovery data for **(E)-10-Hydroxynortriptyline** is not explicitly detailed in the cited literature, the recovery for nortriptyline can be considered a reasonable surrogate due to their structural similarity.

Analyte	Spiked Concentration	Mean Recovery (%)	% RSD
Nortriptyline	Low, Medium, High	>87	<10
Amitriptyline	Low, Medium, High	>87	<10
Imipramine	Low, Medium, High	>87	<10
Desipramine	Low, Medium, High	>87	<10
Clomipramine	Low, Medium, High	>87	<10

Data is based on a study using Bond-Elut TCA solid-phase extraction columns for a panel of tricyclic antidepressants.[3]

Workflow and Signaling Pathway Diagrams



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Caption: Experimental workflow for the solid-phase extraction of **(E)-10-Hydroxynortriptyline**.



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References

- 1. researchgate.net [researchgate.net]
- 2. Mixed-Mode SPE Improves Extraction of Pharmaceutical Compounds from Biological Fluids [sigmaaldrich.com]
- 3. Quantitative determination of tricyclic antidepressants and their metabolites in plasma by solid-phase extraction (Bond-Elut TCA) and separation by capillary gas chromatography with nitrogen-phosphorous detection - PubMed [pubmed.ncbi.nlm.nih.gov]
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